

Application Note and Protocol: Preparation of TDI-10229 Stock Solution in DMSO

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Compound of Interest

Compound Name: TDI-10229

Cat. No.: B8210248

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of **TDI-10229** in dimethyl sulfoxide (DMSO). **TDI-10229** is a potent, orally bioavailable inhibitor of soluble adenylyl cyclase (sAC, ADCY10) used in biochemical and cellular assays.^{[1][2][3][4]} Adherence to this protocol is critical for ensuring the accuracy, reproducibility, and reliability of experimental results.

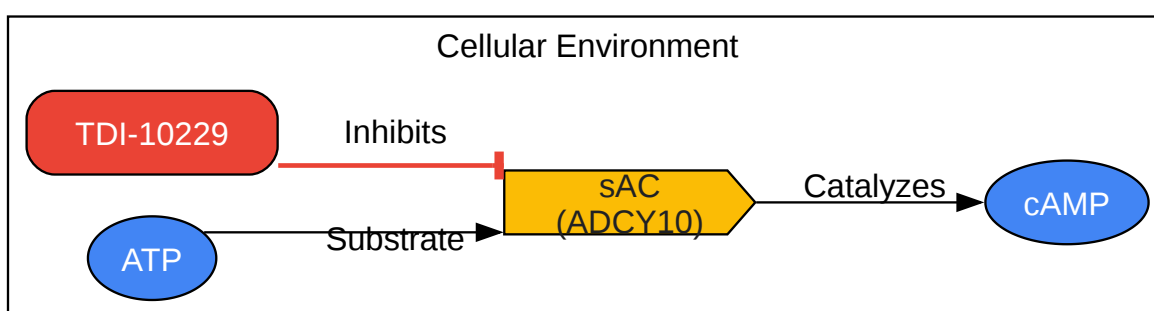
Chemical and Physical Data

All quantitative data for **TDI-10229** is summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₁₆ H ₁₆ ClN ₅	[2]
Molecular Weight	313.78 g/mol	[2][5]
CAS Number	2810887-45-5	[1][2]
Appearance	White to off-white solid powder	[5]
Solubility in DMSO	125 mg/mL (398.37 mM)	[1][2][4]
Storage (Solid Powder)	3 years at -20°C or 2 years at 4°C	[2]
Storage (Stock Solution)	6 months at -80°C or 1 month at -20°C	[1][2][4]

Signaling Pathway of TDI-10229

TDI-10229 acts as an inhibitor of soluble adenylyl cyclase (sAC). This enzyme is responsible for converting adenosine triphosphate (ATP) into cyclic adenosine monophosphate (cAMP), a critical second messenger in various cellular signaling pathways. By inhibiting sAC, **TDI-10229** effectively reduces the intracellular levels of cAMP.



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Caption: Mechanism of **TDI-10229** inhibiting sAC-mediated cAMP production.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **TDI-10229** in DMSO.

3.1 Materials and Equipment

- **TDI-10229** solid powder (CAS: 2810887-45-5)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance (precision of at least 0.1 mg)
- Sterile, amber, or light-protecting microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (recommended)
- Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves

3.2 Safety Precautions

- Always handle **TDI-10229** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **TDI-10229** before handling.

3.3 Calculation of Mass

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = [\text{Desired Concentration (mM)}] \times [\text{Final Volume (mL)}] \times [\text{Molecular Weight (g/mol)}] / 1000$$

- Example Calculation for 1 mL of 10 mM **TDI-10229**:

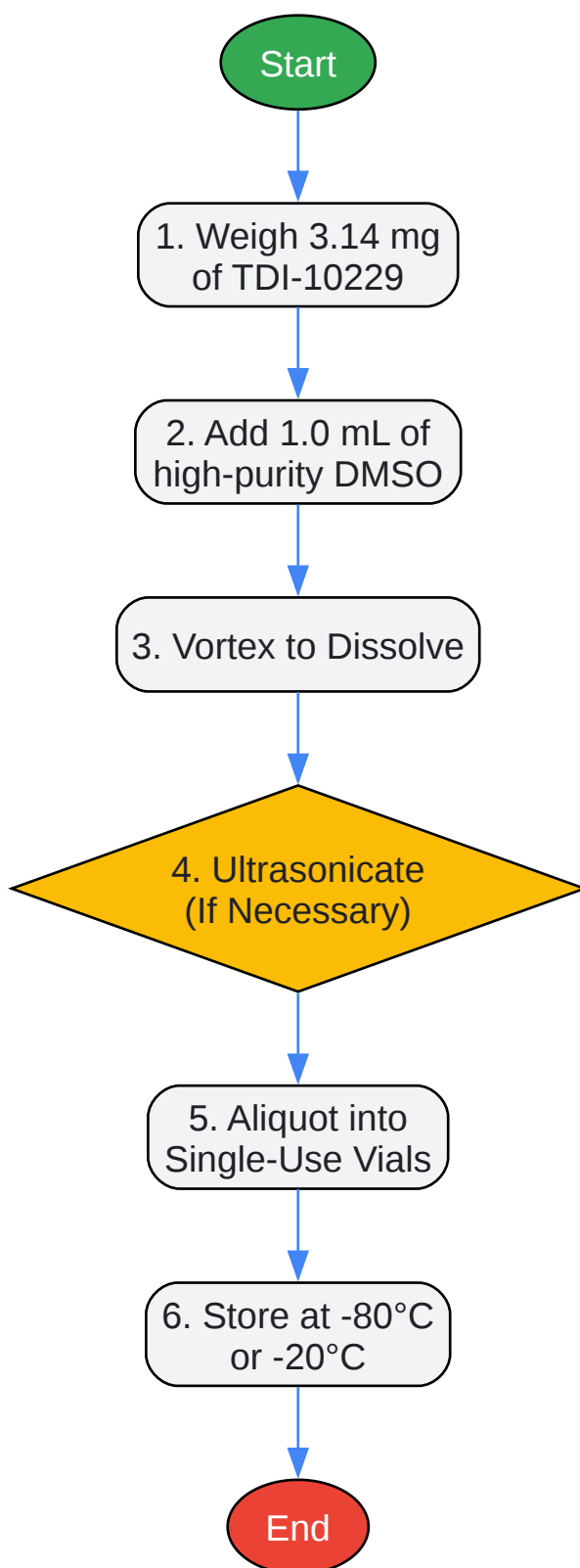
- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 313.78 \text{ g/mol} / 1000$
- $\text{Mass (mg)} = 3.138 \text{ mg}$

3.4 Step-by-Step Procedure

- Acclimation: Allow the vial of **TDI-10229** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent moisture condensation.
- Weighing: Carefully weigh out 3.14 mg of **TDI-10229** powder and place it into a sterile vial.
- Solvent Addition: Add 1.0 mL of high-purity DMSO to the vial containing the powder.
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
- Ultrasonication (If Necessary): If the compound does not fully dissolve, place the vial in an ultrasonic bath for 5-10 minutes.^{[2][4]} Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 μL) in sterile, light-protected vials.^{[1][4]}
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and preparation date. Store the aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for short-term use (up to 1 month).^{[1][2][4]}

Experimental Workflow

The following diagram outlines the key steps in the preparation of the **TDI-10229** stock solution.



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Caption: Workflow for preparing **TDI-10229** stock solution in DMSO.

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